

Navigating the Safety Profile of Reactive Orange 122: An In-depth Technical Guide

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Compound of Interest

Compound Name: Reactive Orange 122

CAS No.: 12220-12-1

Cat. No.: B1172505

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety considerations for handling the synthetic azo dye, **Reactive Orange 122**. Intended for laboratory and drug development settings, this document synthesizes available toxicological data, outlines standardized experimental protocols for safety assessment, and explores potential cellular mechanisms of action.

Chemical and Physical Properties

Reactive Orange 122 is a water-soluble, orange powder primarily used in the textile industry. [1] Its chemical structure, containing azo bonds and reactive groups, dictates its dyeing properties and also informs its toxicological profile. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Reactive Orange 122**

Property	Value	Reference
Appearance	Orange Powder	[1]
Odor	Odorless	[1]
Solubility in Water	Soluble	[1]
Bulk Density	500 Kg/m ³	[1]
Explosive Properties	Potential for dust explosion	[1]

Toxicological Data Summary

Available toxicological data for **Reactive Orange 122**, primarily from safety data sheets, indicates a low acute toxicity profile. However, as with many reactive dyes, there is a potential for sensitization. A summary of the available quantitative data is provided in Table 2.

Table 2: Summary of Toxicological Data for **Reactive Orange 122**

Test	Species	Result	Classification	Reference
Acute Dermal Toxicity	Rat	LD50 > 2,000 mg/kg	Not Classified	[1]
Skin Irritation	Rabbit	Non-irritant	Not Classified	
Eye Irritation	Rabbit	Non-irritant	Not Classified	
Skin Sensitization	Guinea Pig	Did not show a sensitizing effect	Not Classified	
Aquatic Toxicity (Fish)	Leuciscus idus (Ide)	LC50 > 100 mg/l (48h)	Not harmful to aquatic life	
Bacterial Toxicity	Activated Sludge	EC50 > 1,000 mg/l	Not harmful to bacteria	

Hazard Identification and GHS Classification

Despite the low acute toxicity, **Reactive Orange 122** is associated with certain hazards, primarily related to its potential to cause sensitization upon inhalation or skin contact.

- Inhalation: Dust may cause irritation and may lead to sensitization.
- Eye Contact: May cause irritation.
- Skin Contact: May cause sensitization.

Based on available data, **Reactive Orange 122** is not classified as a dangerous substance for supply. However, the following risk and safety phrases are associated with it:

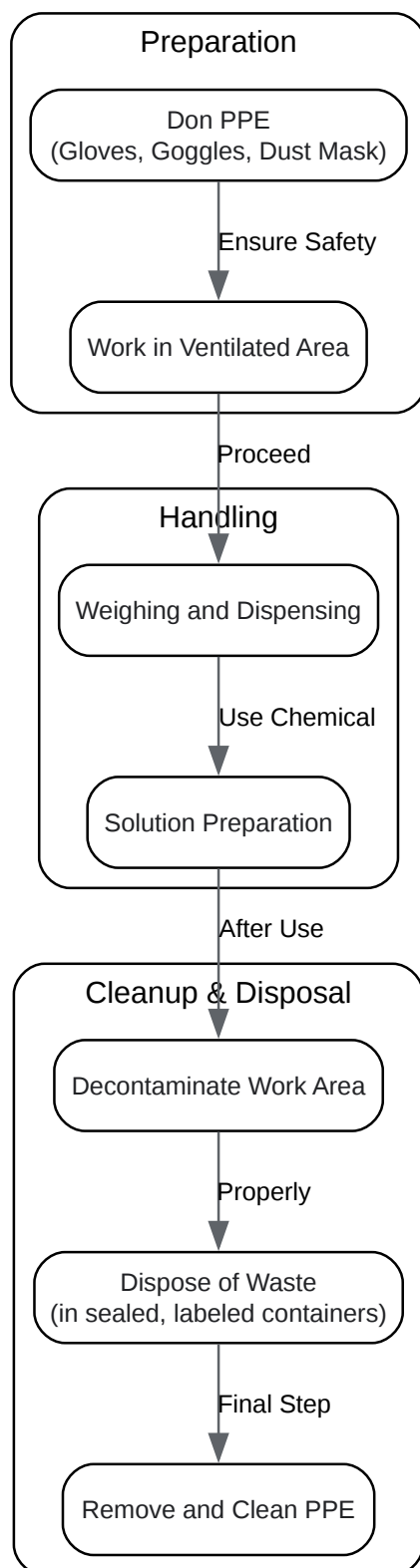
- Risk Phrases: R42/43 (May cause sensitization by inhalation and skin contact).
- Safety Phrases: S22 (Do not breathe dust), S24/25 (Avoid contact with skin and eyes), S37/39 (Wear suitable gloves and eye/face protection).

Handling, Storage, and Personal Protective Equipment (PPE)

Safe handling and storage are crucial to minimize exposure and potential health risks.

- Handling: Wear appropriate personal protective equipment, including gloves, goggles, and a dust mask. Ensure adequate ventilation to prevent dust accumulation.
- Storage: Store in a dry, cool place in a sealed, original container.

A workflow for the safe handling of **Reactive Orange 122** in a laboratory setting is illustrated below.



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Safe Handling Workflow for **Reactive Orange 122**

First Aid Measures

In the event of exposure, the following first aid measures should be taken:

- Inhalation: Move the individual to a well-ventilated area. If distressed, seek medical attention.
- Skin Contact: Wash all contaminated parts with water.
- Eye Contact: Rinse with a copious stream of water. If irritation persists, seek medical advice.
- Ingestion: Consult a medical professional immediately and show the product description.

Experimental Protocols for Safety Assessment

To thoroughly assess the safety of **Reactive Orange 122**, standardized experimental protocols, such as those provided by the OECD Guidelines for the Testing of Chemicals, should be followed. Below are detailed methodologies for key toxicological endpoints.

Acute Dermal Toxicity (as per OECD Guideline 402)

Objective: To determine the acute dermal lethal dose (LD50) of **Reactive Orange 122**.

Methodology:

- Test Animals: Young adult rats (8-12 weeks old), nulliparous and non-pregnant females.
- Preparation: Approximately 24 hours before the test, the dorsal area of the trunk of the animals is shaved.
- Dose Administration: The test substance is applied uniformly over an area of at least 10% of the total body surface area. The application site is covered with a porous gauze dressing and non-irritating tape.
- Exposure: The exposure period is 24 hours.
- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- Necropsy: All animals are subjected to gross necropsy at the end of the observation period.

Acute Dermal Irritation/Corrosion (as per OECD Guideline 404)

Objective: To assess the potential of **Reactive Orange 122** to cause skin irritation or corrosion.
[2][3][4][5][6]

Methodology:

- Test Animals: Albino rabbits.[3]
- Preparation: The fur on the dorsal area of the trunk is clipped or shaved.
- Application: A 0.5 g or 0.5 mL of the test substance is applied to a small area (about 6 cm²) of skin and covered with a gauze patch. The patch is loosely held in contact with the skin by means of a semi-occlusive dressing for a 4-hour exposure period.[6]
- Observation: Skin reactions (erythema and edema) are graded at 1, 24, 48, and 72 hours after patch removal.[4]

Acute Eye Irritation/Corrosion (as per OECD Guideline 405)

Objective: To determine the potential of **Reactive Orange 122** to cause eye irritation or corrosion.[1][7][8][9][10]

Methodology:

- Test Animals: Albino rabbits.[10]
- Application: A single dose of 0.1 mL of a liquid or 100 mg of a solid is instilled into the conjunctival sac of one eye of each animal. The other eye remains untreated as a control.[7]
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application.[9] Ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) are scored.[8]

Skin Sensitization - Guinea Pig Maximization Test (GPMT) (as per OECD Guideline 406)

Objective: To assess the potential of **Reactive Orange 122** to induce skin sensitization.[\[11\]](#)[\[12\]](#)
[\[13\]](#)[\[14\]](#)[\[15\]](#)

Methodology:

- Test Animals: Young adult guinea pigs.[\[11\]](#)[\[12\]](#)
- Induction Phase:
 - Day 0: Intradermal injections of the test substance (with and without Freund's Complete Adjuvant - FCA) and FCA alone into a shaved area on the shoulder region.[\[11\]](#)
 - Day 7: Topical application of the test substance to the same site.
- Challenge Phase:
 - Day 21: Topical application of the test substance to a shaved flank.
- Observation: The challenge sites are observed for erythema and edema at 24 and 48 hours after patch removal.[\[12\]](#)

Bacterial Reverse Mutation Test (Ames Test) (as per OECD Guideline 471)

Objective: To evaluate the mutagenic potential of **Reactive Orange 122**.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Methodology:

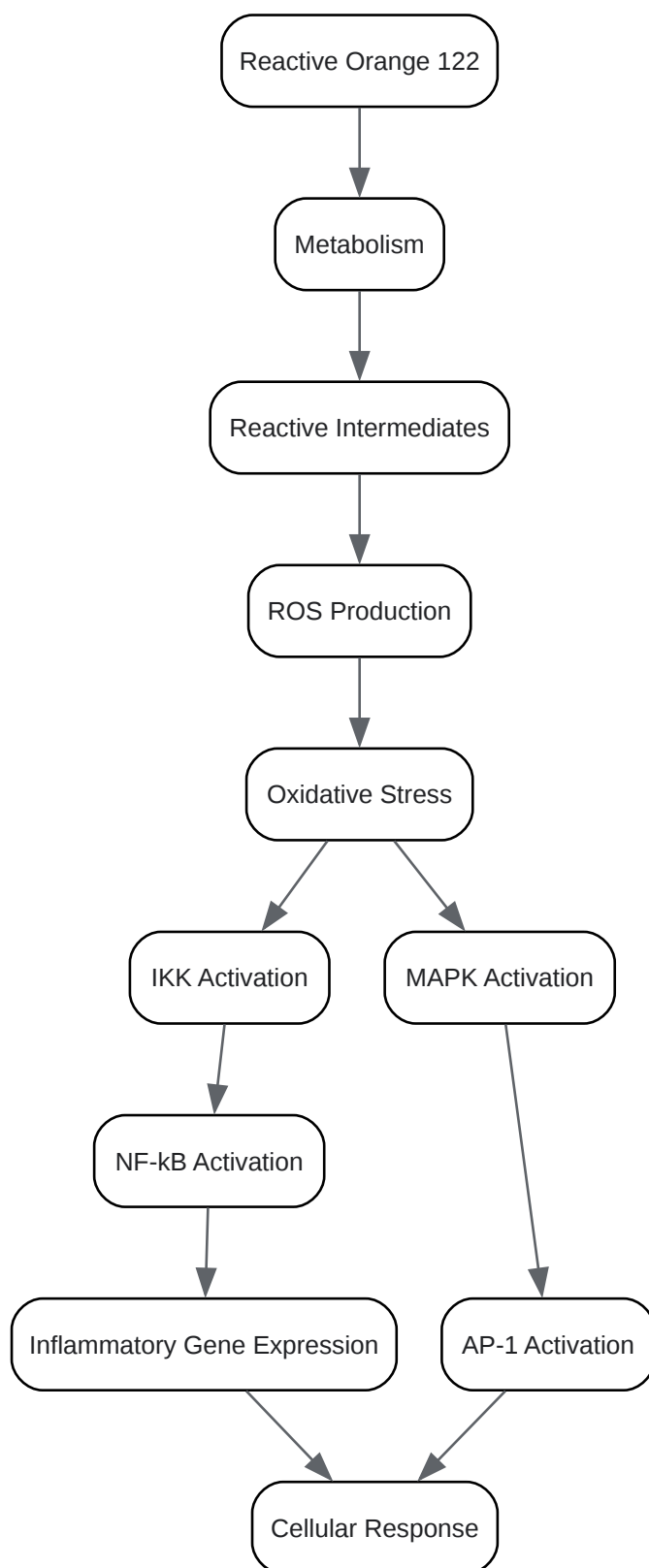
- Tester Strains: Histidine-requiring strains of *Salmonella typhimurium* (e.g., TA98, TA100, TA1535, TA1537) and/or tryptophan-requiring strains of *Escherichia coli* (e.g., WP2 uvrA).
[\[17\]](#)
- Metabolic Activation: The test is performed with and without a mammalian metabolic activation system (S9 mix).[\[18\]](#)
- Procedure: The tester strains are exposed to various concentrations of the test substance.

- Scoring: The number of revertant colonies (colonies that have regained the ability to synthesize the required amino acid) is counted. A substance is considered mutagenic if it causes a dose-related increase in the number of revertant colonies.[18]

Potential Cellular Mechanisms and Signaling Pathways

While specific studies on the cellular mechanisms of **Reactive Orange 122** are limited, the general toxicology of azo dyes suggests that oxidative stress may play a key role in their effects. Azo dyes can be metabolized to aromatic amines, which can then be further metabolized to reactive intermediates that generate reactive oxygen species (ROS).

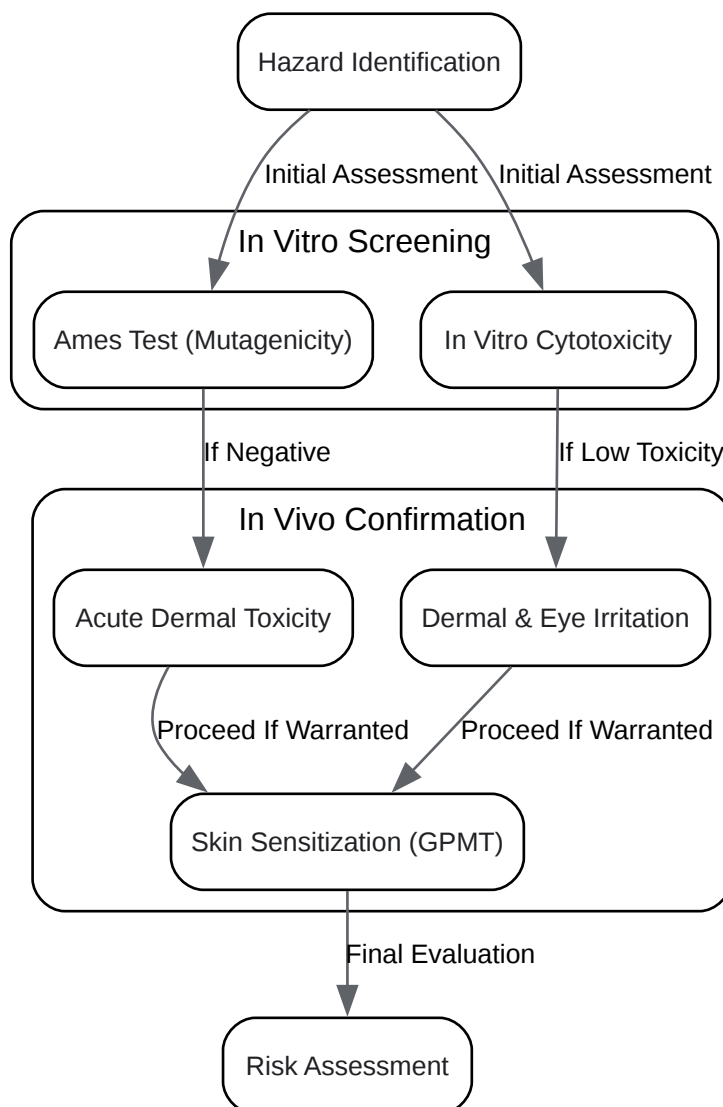
An overproduction of ROS can lead to cellular damage and activate various signaling pathways involved in inflammation and cell survival. A proposed signaling pathway that could be activated by **Reactive Orange 122**-induced oxidative stress is depicted below. This is a hypothetical model based on the known effects of similar compounds and requires experimental validation for **Reactive Orange 122**.



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Proposed Signaling Pathway for **Reactive Orange 122**-Induced Oxidative Stress

A logical workflow for a comprehensive safety assessment of **Reactive Orange 122**, incorporating both in vitro and in vivo methods, is presented below.



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Workflow for Safety Assessment of **Reactive Orange 122**

Conclusion

Reactive Orange 122 exhibits low acute toxicity in the available studies. The primary health concern is its potential for sensitization. Adherence to proper handling procedures and the use of appropriate personal protective equipment are essential to minimize risk. Further research into the specific cellular mechanisms of action, particularly regarding its potential to induce

oxidative stress and activate inflammatory signaling pathways, would provide a more complete understanding of its toxicological profile. The experimental protocols outlined in this guide provide a framework for conducting a thorough safety assessment of this and similar reactive dyes.

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